

Application Notes and Protocols for Diperamycin Fermentation and Production

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Compound of Interest

Compound Name: *Diperamycin*

Cat. No.: *B1245313*

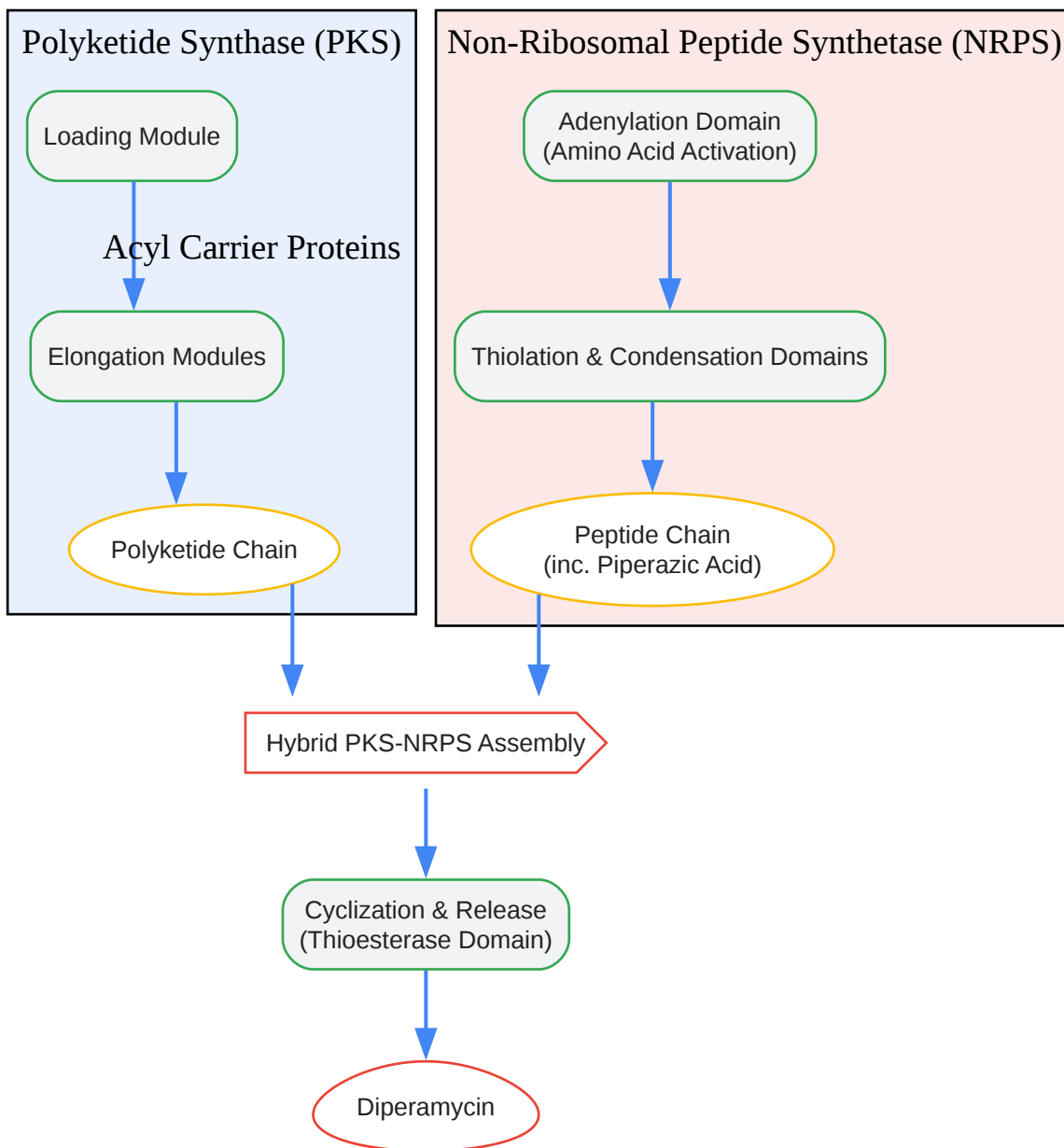
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These application notes provide a comprehensive overview and detailed protocols for the fermentation, extraction, and purification of **diperamycin**, a cyclic hexadepsipeptide antibiotic with potent antimicrobial activity. **Diperamycin** is a secondary metabolite produced by specific strains of *Streptomyces*, notably *Streptomyces griseoaurantiacus* and *Streptomyces* sp. CS113R.^{[1][2]}

Overview of Diperamycin Production

The production of **diperamycin** involves the cultivation of a producing *Streptomyces* strain in a suitable fermentation medium under optimized conditions. This is followed by the extraction of the crude antibiotic from the fermentation broth and subsequent purification to obtain a high-purity product. The overall workflow is depicted in the diagram below.



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References

- 1. Diperamycin, a new antimicrobial antibiotic produced by *Streptomyces griseoaurantiacus* MK393-AF2. I. Taxonomy, fermentation, isolation, physico-chemical properties and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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